

Handling and storage of air-sensitive vanadium trichloride

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Compound of Interest

Compound Name: Vanadium;trichloride

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Vanadium Trichloride (VCl_3) Technical Support Center

This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and troubleshooting of air-sensitive vanadium trichloride.

Frequently Asked Questions (FAQs)

Q1: What is vanadium trichloride and why is it considered air-sensitive?

Vanadium trichloride (VCl_3) is an inorganic compound that exists as a purple, crystalline solid in its anhydrous form and as a green hexahydrate.[1] It is highly air-sensitive because it readily reacts with components of the atmosphere, particularly water and oxygen.[2] VCl_3 reacts violently with water, hydrolyzing to release toxic and corrosive hydrogen chloride (HCl) gas and forming aqueous hydrochloric acid.[3] It also decomposes upon exposure to air and light.

Q2: What are the primary hazards associated with vanadium trichloride?

The main hazards of VCl_3 include:

- Corrosivity: It causes severe burns to the eyes, skin, and respiratory tract upon contact.[3]
- Toxicity: It is harmful if swallowed or inhaled.[3]
- Water Reactivity: It reacts violently with water, producing toxic and corrosive HCl fumes and significant heat.[4] This reaction can cause containers to explode if they are contaminated with water.[4]
- Incompatibility: It is incompatible with strong oxidizing agents, strong bases, and metals.[3]

Q3: What personal protective equipment (PPE) is required when handling VCl_3 ?

Appropriate PPE is critical for safety. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Skin Protection: Impervious gloves (e.g., nitrile or rubber) and a lab coat or protective clothing to prevent skin exposure.[3][5]
- Respiratory Protection: Handling should be performed in a chemical fume hood. If dust or aerosols are generated and exposure limits may be exceeded, a NIOSH/MSHA-approved respirator is necessary.[3]

Storage and Handling Guide

Q4: What are the correct procedures for storing anhydrous VCl_3 ?

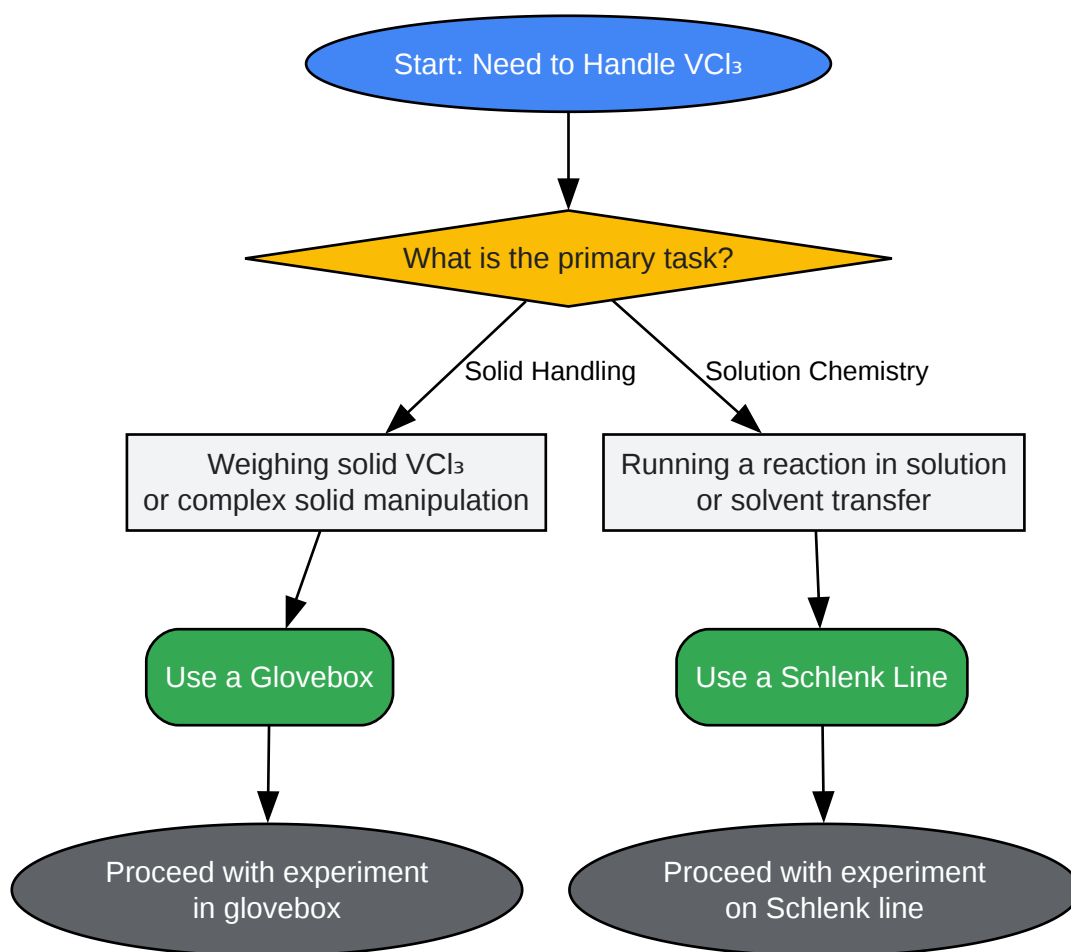
To maintain its integrity, VCl_3 must be stored under the following conditions:

- Inert Atmosphere: Store in a tightly sealed container under a blanket of dry, inert gas like nitrogen or argon.[3][6] The container should be purged with inert gas before sealing.[3]
- Location: Store in a cool, dry, well-ventilated "corrosives area" away from incompatible materials.[3][6]
- Moisture and Light Protection: The storage area must be free of water. Protect the compound from direct sunlight and other light sources.[3]

Q5: Which is better for handling VCl_3 : a glovebox or a Schlenk line?

Both gloveboxes and Schlenk lines are used to handle air-sensitive compounds.^{[2][7]} The choice depends on the scale and complexity of the experiment.

- Glovebox: Ideal for manipulating solids, weighing samples, and performing complex operations requiring dexterity. It provides a highly controlled inert atmosphere.^{[8][9]}
- Schlenk Line: Suitable for reactions in solution, solvent transfers, and manipulations that can be performed in sealed glassware.^{[2][7][9]}



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Caption: Decision workflow for choosing between a glovebox and a Schlenk line.

Troubleshooting Common Issues

Q6: My VCl_3 is dark or brownish instead of purple. Can I still use it?

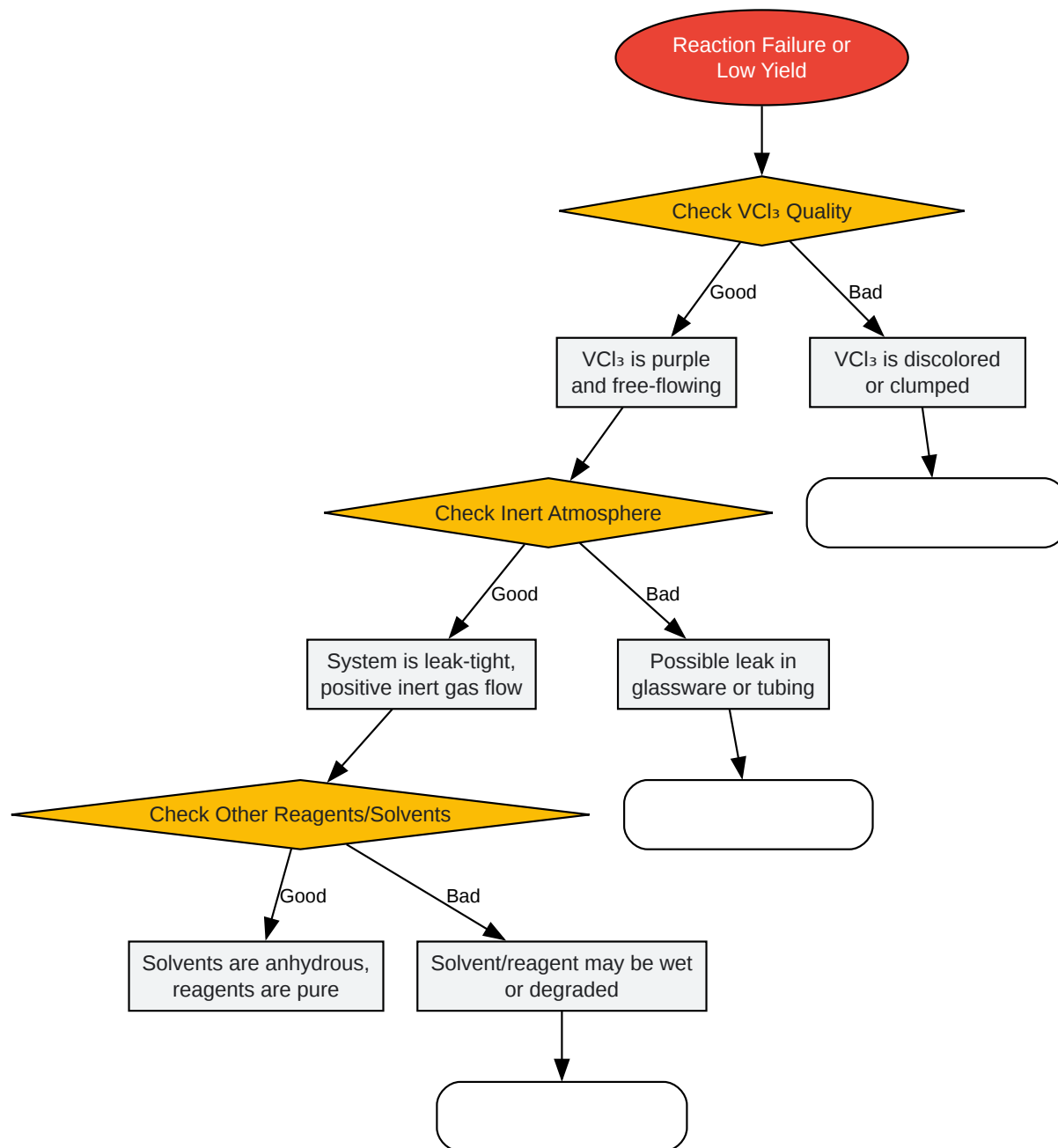
A color change from the characteristic purple of anhydrous VCl_3 often indicates decomposition or contamination, likely due to exposure to moisture or air. This can lead to the formation of vanadium oxides or oxychlorides.^[1] Using compromised VCl_3 will likely lead to poor results or reaction failure. It is recommended to use fresh, properly stored material.

Q7: I observed fumes when I added my solvent to the reaction flask containing VCl_3 . What happened?

Fuming indicates a reaction with residual moisture, which produces HCl gas.^[3] This suggests that either your solvent was not properly dried and degassed, or the glassware was not sufficiently dried before use. All solvents must be rigorously dried and degassed, and glassware should be oven- or flame-dried and cooled under vacuum or an inert gas flow.^[7]

Q8: My reaction with VCl_3 is not proceeding as expected. What are the common causes of failure?

Reaction failure can stem from several sources. The following workflow can help diagnose the issue:



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Caption: Troubleshooting workflow for experiments involving VCl₃.

Experimental Protocols & Data

Q9: Can you provide a basic protocol for transferring VCl_3 solid using a glovebox?

Objective: To safely transfer a measured amount of anhydrous VCl_3 from its storage container to a reaction vessel inside an inert atmosphere glovebox.

Methodology:

- Preparation: Ensure the glovebox has a stable inert atmosphere (low O_2 and H_2O levels). Bring all necessary items into the glovebox via the antechamber, including the sealed VCl_3 container, reaction flask, spatula (non-metal recommended), and a balance. Allow items to sit in the antechamber under vacuum and then purge with inert gas for at least three cycles. [\[7\]](#)
- Equilibration: Allow the VCl_3 container to reach the temperature of the glovebox atmosphere to avoid pressure differences upon opening.
- Weighing: Place the reaction flask on the balance and tare it. Carefully open the VCl_3 container.
- Transfer: Use a clean, dry spatula to transfer the desired amount of VCl_3 powder to the reaction flask. Avoid creating dust.
- Sealing: Immediately and securely seal both the VCl_3 stock container and the reaction flask. Before removing the reaction flask from the glovebox, ensure it is properly sealed (e.g., with a septum or glass stopper).

Q10: What are the key physical properties of Vanadium Trichloride?

The following table summarizes important quantitative data for VCl_3 .

Property	Anhydrous VCl_3	VCl_3 Hexahydrate
Molecular Formula	Cl_3V	$[\text{VCl}_2(\text{H}_2\text{O})_4]\text{Cl} \cdot 2\text{H}_2\text{O}$
Molar Mass	157.30 g/mol	265.40 g/mol (for the hexahydrate form)
Appearance	Purple crystalline solid	Green crystals
Density	3.00 g/cm ³ [4]	1.84 g/cm ³
Decomposition Temp.	>350 °C (decomposes to VCl_2 and VCl_4) [1]	160 °C (forms vanadium oxydichloride) [1]
Solubility in Water	Reacts violently; decomposes [3]	Soluble, forms $[\text{V}(\text{H}_2\text{O})_6]^{3+}$ ions [1] [10]
Solubility in Organic	Soluble in THF (forms $\text{VCl}_3(\text{THF})_3$), acetonitrile. [1] [10]	Insoluble in most organic solvents.

Safety and Disposal

Q11: How should I handle a spill of VCl_3 ?

For a small, dry spill inside a fume hood or glovebox:

- Use dry, non-reactive tools to carefully sweep or vacuum the material into a suitable, labeled disposal container.[\[3\]](#)
- Avoid generating dust.[\[3\]](#)[\[6\]](#)
- Do not use water for cleanup.

For a spill outside of a controlled atmosphere:

- Evacuate the area.
- Wear full PPE, including respiratory protection.
- Follow the dry cleanup procedure above.

- Ensure the area is well-ventilated.[3]

Q12: How should VCl_3 waste be disposed of?

VCl_3 waste is considered hazardous.[11]

- Collect all waste material (including contaminated items) in a clearly labeled, sealed container.
- Do not mix with other waste, especially water or aqueous solutions.[12]
- Dispose of the waste through an authorized hazardous waste collection service, in accordance with all local, state, and federal regulations.[5][12] A potential treatment involves careful, slow neutralization in a controlled environment by trained personnel.[6]

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